Proper Disposal Procedures for 4-Methyl-1-(oxan-2-yl)pyrazole

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Compound of Interest

Compound Name:	*4-methyl-1-(oxan-2-yl)pyrazole*
CAS No.:	*1174132-49-0*
Cat. No.:	*B2910134*

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Executive Summary & Chemical Profile

Objective: To define the safe handling, segregation, and disposal protocols for **4-methyl-1-(oxan-2-yl)pyrazole** (also known as 4-methyl-1-(tetrahydro-2H-pyran-2-yl)-1H-pyrazole).

Scope: This guide applies to laboratory personnel involved in the synthesis, purification, or waste management of this heterocyclic building block. It prioritizes the Precautionary Principle, treating the compound as a potential aquatic toxin and irritant based on structural analogs, ensuring compliance with RCRA (USA) and REACH (EU) standards.[1]

Technical Specifications

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Parameter	Data
Chemical Name	4-Methyl-1-(tetrahydro-2H-pyran-2-yl)-1H-pyrazole
Common Name	4-Methyl-1-(oxan-2-yl)pyrazole
CAS Number	1174132-49-0
Molecular Formula	$C_9H_{14}N_2O$
Molecular Weight	166.22 g/mol
Physical State	Solid (typically off-white to pale yellow)
Solubility	Soluble in organic solvents (DMSO, Methanol, DCM); limited water solubility.[1][2][3]
Acidity/Stability	The tetrahydropyranyl (THP) group is acid-labile.[1][2] Avoid mixing with strong acids in waste streams to prevent deprotection and evolution of byproducts.

Hazard Identification & Risk Assessment

Before disposal, the waste generator must characterize the hazard. While specific toxicological data for this exact CAS is limited, its structural class (N-substituted pyrazoles) dictates the following GHS classifications for safety margins:

- Acute Toxicity (Oral): Category 4 (Harmful if swallowed).[1]
- Skin/Eye Irritation: Category 2 (Causes skin and serious eye irritation).[1][4]
- Environmental Hazard: Aquatic Chronic 2 (Toxic to aquatic life with long-lasting effects).[1][2]

Critical Operational Insight: Do NOT dispose of this compound down the drain. The pyrazole ring is stable and can persist in water systems, posing risks to aquatic ecosystems.

Waste Segregation & Disposal Protocol

The "Zero-Cross-Contamination" Rule

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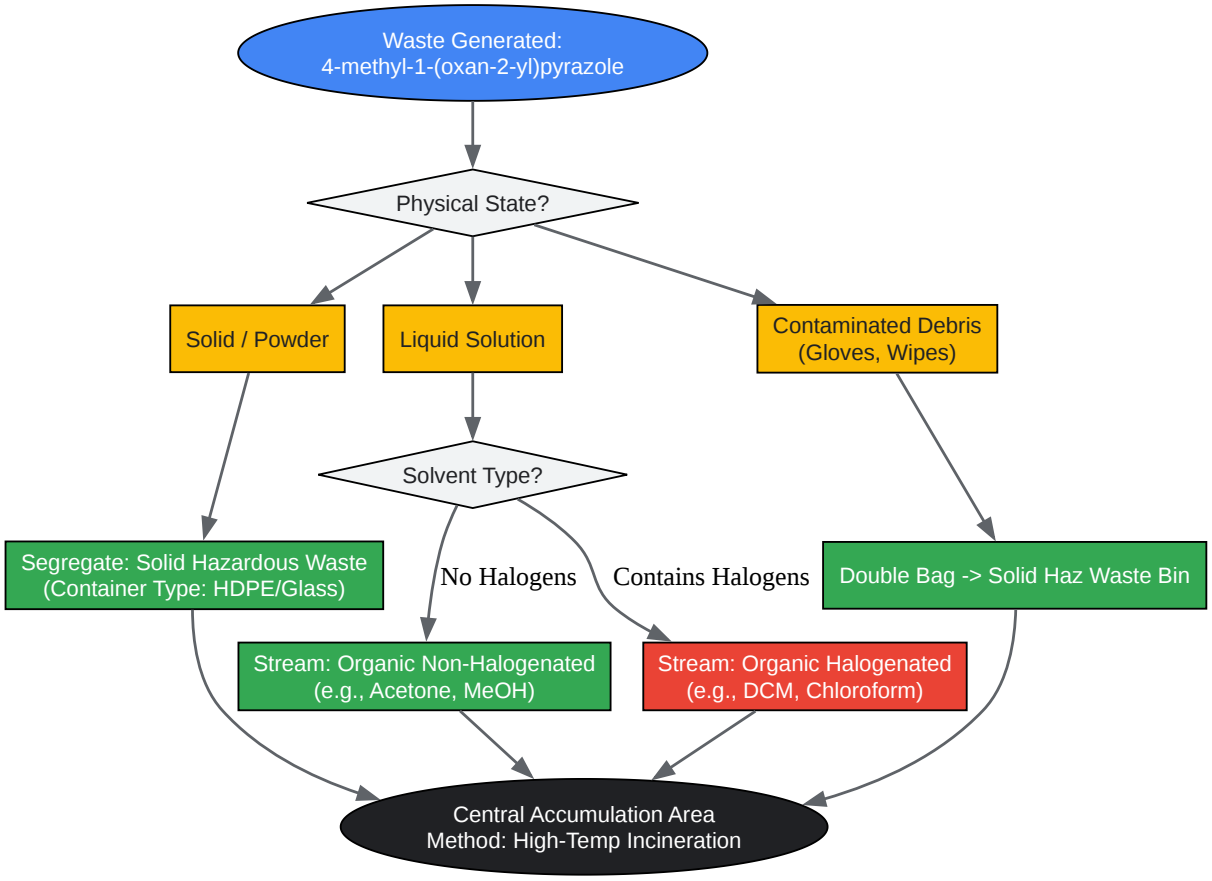
To ensure safe incineration and prevent unexpected reactions in the waste drum, adherence to strict segregation is required.[1]

- Stream A: Solid Chemical Waste[5]
  - Contents: Pure compound, expired stocks, or heavily contaminated solids.[1]
  - Container: Wide-mouth HDPE jar or amber glass with a Teflon-lined cap.[1][2]
  - Labeling: "Hazardous Waste - Solid - Toxic, Irritant."[1][2]
- Stream B: Non-Halogenated Organic Liquid Waste[2]
  - Contents: Mother liquors or reaction mixtures containing the compound dissolved in solvents like Acetone, Methanol, or Ethyl Acetate.
  - Requirement: Ensure the solvent stream is Non-Halogenated.[1] If dissolved in Dichloromethane (DCM), it must go into the Halogenated waste stream.[1]
  - Prohibited: Do not mix with aqueous acid waste streams (risk of THP cleavage).[1]
- Stream C: Contaminated Debris[2]
  - Contents: Gloves, weigh boats, paper towels.[1]
  - Disposal: Double-bag in heavy-duty polyethylene bags (minimum 4 mil thickness) and place in the solid hazardous waste bin.[1][2]

Visual Disposal Workflow

The following diagram illustrates the decision logic for segregating this specific compound.

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Figure 1: Decision matrix for the segregation of **4-methyl-1-(oxan-2-yl)pyrazole** waste streams.

Emergency Response: Spill Management

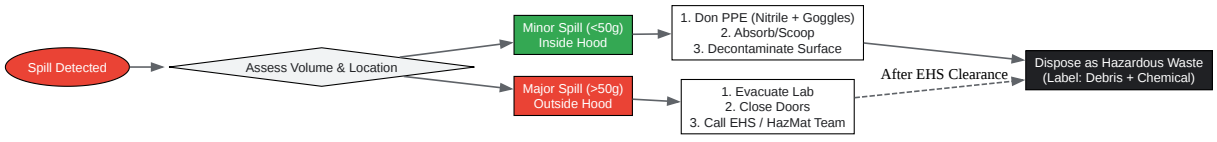
In the event of a spill, immediate containment is necessary to prevent environmental release or respiratory exposure.

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Spill Cleanup Procedure

- Evacuate & Ventilate: If the spill is >50g or outside a fume hood, evacuate the immediate area.
- PPE Upgrade: Wear nitrile gloves (double gloving recommended), lab coat, and safety goggles.[1] If powder is airborne, use an N95 or P100 respirator.[1]
- Containment:
  - Solids: Cover with wet paper towels to prevent dust generation, then scoop into a waste container.[1]
  - Liquids: Surround with absorbent boom or vermiculite.[1] Do not use combustible materials (sawdust) if the solvent is flammable.[1]
- Decontamination: Scrub the surface with a soap/water solution.[1] Collect all cleanup materials as Solid Hazardous Waste.

Spill Response Workflow



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Figure 2: Operational workflow for managing accidental spills.

Final Disposal Method: Incineration

The only acceptable final disposal method for **4-methyl-1-(oxan-2-yl)pyrazole** is High-Temperature Incineration.[1][2]

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- Mechanism: Thermal oxidation at >1000°C destroys the pyrazole ring and the ether linkage, converting the compound into CO_2, H_2O, and NO_x.
- Verification: Ensure your waste contractor (e.g., Veolia, Clean Harbors) is certified for "Organic Waste Incineration."[1]
- Documentation: Maintain a waste manifest tracking the mass (kg) disposed of to comply with local "Cradle-to-Grave" tracking regulations.

References

- National Center for Biotechnology Information (PubChem). (2025).[1] Compound Summary for CID 56965646 (Related Pyrazole Derivatives). Retrieved February 3, 2026, from [Link][1]

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